

Application Notes and Protocols for Metal-Catalyzed Reactions of 4-Bromoacetophenone Oxime

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Compound of Interest

Compound Name: 4-Bromoacetophenone oxime

Cat. No.: B16142808

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the utilization of **4-bromoacetophenone oxime** and its derivatives in metal-catalyzed reactions, with a focus on the synthesis of nitrogen-containing heterocycles. These compounds are valuable intermediates in medicinal chemistry and materials science.

Introduction

4-Bromoacetophenone oxime is a versatile building block in organic synthesis. The presence of the oxime moiety, the aromatic bromine atom, and the acetophenone backbone allows for a variety of chemical transformations. In recent years, transition metal-catalyzed reactions, particularly those involving rhodium, palladium, and copper, have emerged as powerful tools for the functionalization of oximes and the construction of complex molecular architectures.^{[1][2]} These reactions often proceed with high efficiency and selectivity, enabling the synthesis of valuable nitrogen-containing heterocycles.^{[3][4]}

This document focuses on a specific application: the rhodium(III)-catalyzed annulation of 4-bromoacetophenone O-acetyl oxime with allenates to synthesize highly substituted isoquinolines. Isoquinolines are a class of nitrogen-containing heterocycles with a wide range of biological activities.^{[5][6]} The protocol is based on a C-H activation strategy, a modern and atom-economical approach to form new carbon-carbon and carbon-nitrogen bonds.^{[7][8]}

Application Note 1: Rhodium-Catalyzed Synthesis of Isoquinolines

Reaction: Rhodium(III)-Catalyzed Annulation of 4-Bromoacetophenone O-Acetyl Oxime with Allenates.

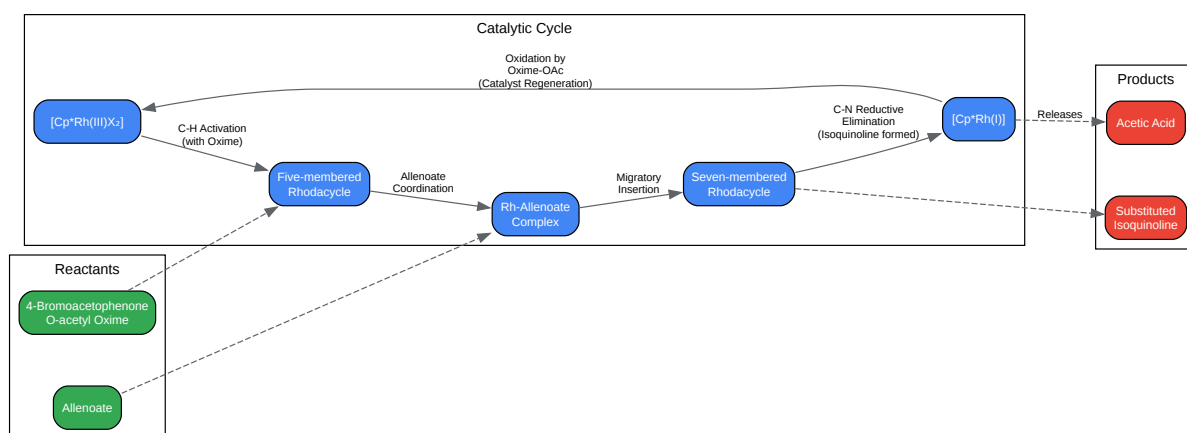
This method provides a direct route to functionalized isoquinolines through a redox-neutral C-H activation/annulation cascade.^{[5][8]} The O-acetyl group on the oxime serves as an internal oxidant, facilitating the catalytic cycle.^[2] The reaction demonstrates good functional group tolerance and provides access to a diverse range of isoquinoline derivatives.

Catalytic Cycle and Mechanism

The proposed mechanism for this rhodium(III)-catalyzed annulation involves several key steps:

- **C-H Activation:** The rhodium catalyst, $[\text{Cp}^*\text{RhCl}_2]_2$, is activated by a carboxylate additive to form a catalytically active Rh(III) species. This species then coordinates to the nitrogen atom of the oxime and directs the ortho-C-H activation of the aromatic ring to form a five-membered rhodacycle intermediate.
- **Allenolate Insertion:** The allenolate coordinates to the rhodium center and subsequently inserts into the Rh-C bond.
- **Reductive Elimination:** A C-N bond-forming reductive elimination occurs, leading to the formation of the isoquinoline ring and regenerating a Rh(I) species.
- **Catalyst Regeneration:** The Rh(I) species is re-oxidized to Rh(III) by the O-acetyl group of the oxime, releasing acetate as a byproduct and completing the catalytic cycle.

Below is a DOT language script for the visualization of the proposed catalytic cycle.



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Caption: Proposed catalytic cycle for the Rh(III)-catalyzed synthesis of isoquinolines.

Experimental Protocols

Protocol 1: Synthesis of 4-Bromoacetophenone Oxime

This protocol describes the general synthesis of the oxime from the corresponding ketone.^[9]
^[10]

Materials:

- 4-Bromoacetophenone
- Hydroxylamine hydrochloride (NH₂OH·HCl)

- Potassium carbonate (K_2CO_3) or Sodium acetate (CH_3COONa)
- Ethanol (EtOH)
- Water (H_2O)
- Diethyl ether

Procedure:

- To a solution of 4-bromoacetophenone (1.0 eq) in ethanol, add hydroxylamine hydrochloride (1.2 eq) and a base such as potassium carbonate or sodium acetate (1.5 eq).
- Reflux the reaction mixture for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After completion of the reaction, cool the mixture to room temperature and remove the ethanol under reduced pressure.
- Add water to the residue to precipitate the crude product.
- Filter the solid, wash with cold water, and dry under vacuum.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or diethyl ether/hexane) to afford pure **4-bromoacetophenone oxime** as a white solid.

Protocol 2: Synthesis of 4-Bromoacetophenone O-Acetyl Oxime

This protocol details the acetylation of the oxime, which is the direct precursor for the rhodium-catalyzed reaction.^[4]

Materials:

- **4-Bromoacetophenone oxime**
- Acetic anhydride ($(CH_3CO)_2O$)

- Pyridine
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve **4-bromoacetophenone oxime** (1.0 eq) in dichloromethane.
- Add pyridine (1.5 eq) to the solution at 0 °C.
- Slowly add acetic anhydride (1.2 eq) to the mixture at 0 °C.
- Allow the reaction to warm to room temperature and stir for 2-3 hours, monitoring by TLC.
- Upon completion, quench the reaction with saturated aqueous NaHCO_3 solution.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to yield 4-bromoacetophenone O-acetyl oxime.

Protocol 3: Rhodium(III)-Catalyzed Annulation to form Isoquinolines

This protocol provides the detailed procedure for the synthesis of a substituted isoquinoline from 4-bromoacetophenone O-acetyl oxime and an allenolate.^{[5][8]}

Materials:

- 4-Bromoacetophenone O-acetyl oxime (1a)

- Ethyl 2,3-butadienoate (allenoate)
- $[\text{Cp}^*\text{RhCl}_2]_2$ (dichloro(pentamethylcyclopentadienyl)rhodium(III) dimer)
- Cesium pivalate (CsOPiv)
- 1,2-Dichloroethane (DCE)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To an oven-dried reaction tube, add 4-bromoacetophenone O-acetyl oxime (1a, 0.2 mmol), $[\text{Cp}^*\text{RhCl}_2]_2$ (3.1 mg, 0.005 mmol, 2.5 mol%), and CsOPiv (8.8 mg, 0.04 mmol).
- Evacuate and backfill the tube with argon three times.
- Add 1,2-dichloroethane (1.0 mL) and ethyl 2,3-butadienoate (33.6 mg, 0.3 mmol).
- Seal the tube and heat the reaction mixture at 80 °C for 12 hours.
- After cooling to room temperature, dilute the mixture with ethyl acetate and filter through a pad of celite, washing with ethyl acetate.
- Concentrate the filtrate under reduced pressure.
- The residue is purified by flash column chromatography on silica gel (eluent: petroleum ether/ethyl acetate) to afford the desired isoquinoline product.

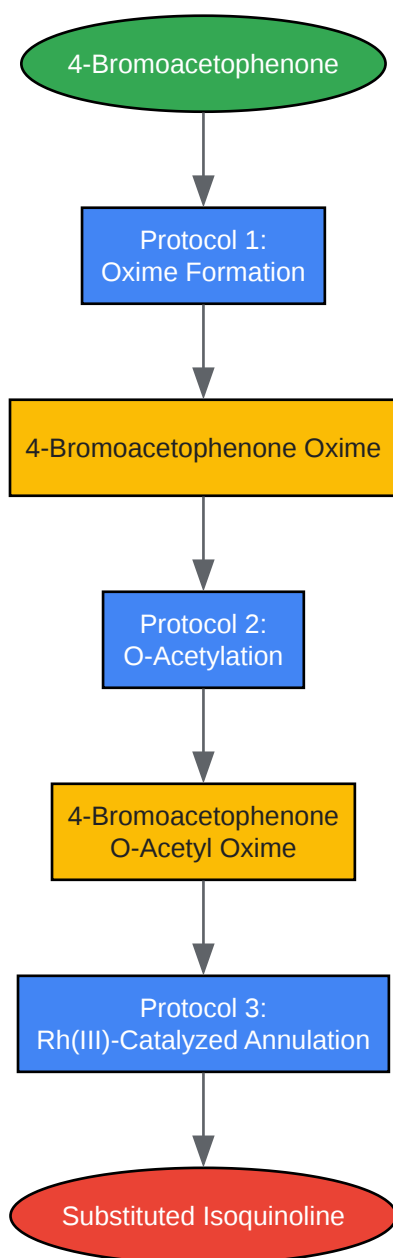
Quantitative Data

The following table summarizes the results for the rhodium-catalyzed annulation of various substituted acetophenone O-acetyl oximes with ethyl 2,3-butadienoate, as reported in the literature.^[5]

Entry	Acetophenone O-acetyl oxime Substrate (R)	Product	Yield (%)
1	H	3-Methyl-1-phenylisoquinoline	85
2	4-Me	1-(4-Methylphenyl)-3-methylisoquinoline	92
3	4-OMe	1-(4-Methoxyphenyl)-3-methylisoquinoline	88
4	4-Br	1-(4-Bromophenyl)-3-methylisoquinoline	81
5	4-Cl	1-(4-Chlorophenyl)-3-methylisoquinoline	78
6	4-F	1-(4-Fluorophenyl)-3-methylisoquinoline	83
7	4-CF ₃	3-Methyl-1-(4-(trifluoromethyl)phenyl)isoquinoline	65
8	3-Me	1-(3-Methylphenyl)-3-methylisoquinoline	75
9	2-Me	1-(2-Methylphenyl)-3-methylisoquinoline	72

Experimental Workflow Visualization

The overall workflow from the starting material to the final isoquinoline product can be visualized as a three-step process.



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Caption: Workflow for the synthesis of isoquinolines from 4-bromoacetophenone.

This comprehensive guide provides researchers with the necessary information to utilize **4-bromoacetophenone oxime** and its derivatives in advanced metal-catalyzed synthetic methodologies. The provided protocols and data serve as a valuable resource for the development of novel chemical entities for various applications.

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